

Application Note: Comprehensive Characterization of Ethyl thiomorpholin-4-ylacetate

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Compound of Interest

Compound Name: Ethyl thiomorpholin-4-ylacetate

CAS No.: 39981-80-1

Cat. No.: B1294019

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Introduction

Ethyl thiomorpholin-4-ylacetate is a heterocyclic compound incorporating a thiomorpholine ring and an ethyl acetate group. The thiomorpholine scaffold is of significant interest in medicinal chemistry and drug development, serving as a versatile building block for novel therapeutic agents.[1] The sulfur atom in the thiomorpholine ring, replacing the oxygen in its morpholine analogue, increases lipophilicity and can influence the metabolic profile of a drug candidate.[2] Accurate and comprehensive characterization of **Ethyl thiomorpholin-4-ylacetate** is paramount for ensuring its purity, identity, and stability, which are critical parameters in research, development, and quality control.

This application note provides a detailed guide for the analytical characterization of **Ethyl thiomorpholin-4-ylacetate** using a multi-technique approach, including Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Fourier-Transform Infrared (FT-IR) Spectroscopy. The protocols

and data interpretation guidelines presented herein are designed for researchers, scientists, and drug development professionals.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are crucial for confirming the identity and purity of **Ethyl thiomorpholin-4-ylacetate**.

^1H NMR Spectroscopy: Elucidating the Proton Environment

Principle: ^1H NMR spectroscopy provides information about the number of different types of protons, their chemical environment, and their proximity to other protons. The chemical shift (δ), splitting pattern (multiplicity), and integration of the signals are key parameters for structural assignment.

Expected ^1H NMR Spectrum: Based on the structure of **Ethyl thiomorpholin-4-ylacetate**, the following proton signals are anticipated. The predicted chemical shifts are based on the analysis of similar structures, such as 4-ethylmorpholine and ethyl acetate.[\[3\]](#)

Protons	Multiplicity	Integration	Expected Chemical Shift (δ , ppm)
-CH ₃ (ethyl)	Triplet	3H	~1.2-1.3
-CH ₂ - (thiomorpholine, adjacent to S)	Triplet or Multiplet	4H	~2.6-2.8
-CH ₂ - (thiomorpholine, adjacent to N)	Triplet or Multiplet	4H	~2.8-3.0
-CH ₂ - (acetate)	Singlet	2H	~3.2-3.4
-O-CH ₂ - (ethyl)	Quartet	2H	~4.1-4.2

Protocol: ^1H NMR Spectroscopy

- Sample Preparation:

- Accurately weigh 5-10 mg of **Ethyl thiomorpholin-4-ylacetate**.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a clean, dry NMR tube.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis is required.
- Instrument Parameters (for a 400 MHz spectrometer):
 - Pulse Program: Standard single pulse experiment (e.g., 'zg30').
 - Number of Scans: 16-32 (adjust as needed for signal-to-noise).
 - Relaxation Delay (d1): 1-2 seconds.
 - Acquisition Time: 3-4 seconds.
 - Spectral Width: 0-12 ppm.
- Data Processing and Analysis:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale to the solvent peak (e.g., CDCl_3 at 7.26 ppm) or TMS at 0 ppm.
 - Integrate the signals to determine the relative number of protons.
 - Analyze the chemical shifts and splitting patterns to assign the peaks to the corresponding protons in the molecule.

Workflow for ^1H NMR Analysis

Caption: Workflow for ^1H NMR analysis of **Ethyl thiomorpholin-4-ylacetate**.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Principle: ^{13}C NMR spectroscopy provides information about the different carbon environments in a molecule. The chemical shift of each carbon signal is indicative of its electronic environment.

Expected ^{13}C NMR Spectrum: The anticipated chemical shifts for the carbon atoms in **Ethyl thiomorpholin-4-ylacetate** are listed below, based on data for ethyl acetate and related heterocyclic systems.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Carbon	Expected Chemical Shift (δ , ppm)
-CH ₃ (ethyl)	~14-15
-CH ₂ - (thiomorpholine, adjacent to S)	~28-30
-CH ₂ - (thiomorpholine, adjacent to N)	~53-55
-CH ₂ - (acetate)	~57-59
-O-CH ₂ - (ethyl)	~60-62
C=O (ester)	~170-172

Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation:
 - Use the same sample prepared for ^1H NMR analysis. A higher concentration (20-50 mg) may be beneficial for reducing acquisition time.
- Instrument Parameters (for a 100 MHz spectrometer):
 - Pulse Program: Standard proton-decoupled experiment (e.g., 'zgpg30').
 - Number of Scans: 1024 or more, depending on the sample concentration.
 - Relaxation Delay (d1): 2 seconds.
 - Acquisition Time: 1-2 seconds.

- Spectral Width: 0-200 ppm.
- Data Processing and Analysis:
 - Apply Fourier transformation, phase correction, and baseline correction.
 - Calibrate the spectrum using the solvent signal (e.g., CDCl_3 at 77.16 ppm).
 - Assign the carbon signals based on their chemical shifts and, if necessary, by performing additional experiments like DEPT (Distortionless Enhancement by Polarization Transfer) to determine the number of attached protons.

Mass Spectrometry (MS)

Principle: Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound. Fragmentation patterns provide valuable information about the molecular structure. For **Ethyl thiomorpholin-4-ylacetate**, Electrospray Ionization (ESI) is a suitable soft ionization technique.

Expected Mass Spectrum:

- Molecular Weight: 189.28 g/mol [8]
- Molecular Formula: $\text{C}_8\text{H}_{15}\text{NO}_2\text{S}$ [8]
- Expected Ion: $[\text{M}+\text{H}]^+$ at m/z 190.0896

Fragmentation Analysis: The fragmentation of the molecular ion can provide structural confirmation. Common fragmentation pathways for esters and amines can be predicted.

Protocol: ESI-MS

- Sample Preparation:
 - Prepare a dilute solution of **Ethyl thiomorpholin-4-ylacetate** (e.g., 10-100 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile.

- A small amount of formic acid (0.1%) can be added to the solvent to promote protonation and the formation of $[M+H]^+$ ions.
- Instrument Parameters (for a typical ESI-TOF or ESI-Q-TOF instrument):
 - Ionization Mode: Positive ion mode.
 - Capillary Voltage: 3-4 kV.
 - Drying Gas (N_2) Flow: 8-12 L/min.
 - Drying Gas Temperature: 300-350 °C.
 - Mass Range: m/z 50-500.
- Data Analysis:
 - Identify the molecular ion peak ($[M+H]^+$).
 - Determine the accurate mass and use it to confirm the elemental composition.
 - Analyze the fragmentation pattern to further confirm the structure.

Workflow for Mass Spectrometry Analysis

Caption: Workflow for ESI-MS analysis of **Ethyl thiomorpholin-4-ylacetate**.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is a powerful technique for separating, identifying, and quantifying components in a mixture. For **Ethyl thiomorpholin-4-ylacetate**, a reverse-phase HPLC method is suitable for purity assessment and quantification.

Expected Chromatographic Behavior: **Ethyl thiomorpholin-4-ylacetate** is a moderately polar compound and is expected to be well-retained on a C18 column using a mobile phase of acetonitrile and water.

Protocol: Reverse-Phase HPLC

- Sample Preparation:
 - Accurately prepare a stock solution of **Ethyl thiomorpholin-4-ylacetate** in the mobile phase or a compatible solvent (e.g., acetonitrile/water mixture).
 - Prepare a series of calibration standards by diluting the stock solution.
 - Filter all solutions through a 0.45 µm syringe filter before injection.
- HPLC Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm.
 - Mobile Phase: Isocratic elution with Acetonitrile:Water (e.g., 60:40 v/v). The exact ratio may need to be optimized. For MS compatibility, replace any non-volatile buffer with formic acid.^[9]
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 µL.
 - Column Temperature: 25 °C.
 - Detection: UV at 210 nm.
- Data Analysis:
 - Determine the retention time of the main peak corresponding to **Ethyl thiomorpholin-4-ylacetate**.
 - Assess the purity by calculating the peak area percentage of the main peak relative to the total area of all peaks.
 - For quantification, generate a calibration curve by plotting the peak area versus the concentration of the standards.

Workflow for HPLC Analysis

Caption: Workflow for HPLC analysis of **Ethyl thiomorpholin-4-ylacetate**.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle: FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Expected FT-IR Spectrum: The FT-IR spectrum of **Ethyl thiomorpholin-4-ylacetate** is expected to show characteristic absorption bands for the ester and amine functional groups. The predicted wavenumbers are based on data for ethyl acetate and related morpholine compounds.^{[1][10][11][12]}

Functional Group	Vibration	Expected Wavenumber (cm ⁻¹)
C-H (alkane)	Stretch	2850-3000
C=O (ester)	Stretch	~1735-1750
C-O (ester)	Stretch	~1240
C-N (amine)	Stretch	~1100-1200
C-S (thioether)	Stretch	~600-800

Protocol: FT-IR Spectroscopy

- Sample Preparation:
 - Neat Liquid: Place a drop of the liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
 - KBr Pellet (for solids): Mix a small amount of the sample with dry KBr powder and press into a thin, transparent pellet.
 - Solution: Dissolve the sample in a suitable IR-transparent solvent (e.g., chloroform) and place in a liquid cell.
- Instrument Parameters (for a typical FT-IR spectrometer):

- Scan Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32.
- Data Analysis:
 - Identify the characteristic absorption bands and assign them to the corresponding functional groups.
 - Compare the obtained spectrum with reference spectra of similar compounds to confirm the identity.

Conclusion

The combination of NMR, MS, HPLC, and FT-IR provides a robust and comprehensive approach for the characterization of **Ethyl thiomorpholin-4-ylacetate**. The methodologies and expected outcomes detailed in this application note serve as a valuable resource for ensuring the quality and integrity of this important chemical entity in research and development settings. It is imperative to note that while the provided data is based on sound chemical principles and analogous structures, method validation should be performed for the specific application to ensure accuracy and precision.

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